

Technical Support Center: Managing Zinc Chloride in the Laboratory

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Compound of Interest

Compound Name: ZINC chloride

Cat. No.: B046589

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This guide provides technical support for researchers, scientists, and drug development professionals on managing the corrosive effects of **zinc chloride** (ZnCl_2) on laboratory equipment.

Frequently Asked Questions (FAQs)

Q1: Why is **zinc chloride** corrosive to my lab equipment?

A1: **Zinc chloride** is hygroscopic, meaning it readily absorbs moisture from the atmosphere. When dissolved, it can form acidic solutions that are corrosive, particularly to metals. The presence of chloride ions can also compromise the passive protective layer of stainless steels, leading to localized corrosion such as pitting.^[1]

Q2: What personal protective equipment (PPE) should I use when handling **zinc chloride**?

A2: When handling **zinc chloride**, it is essential to wear appropriate PPE to prevent skin and eye contact. This includes chemical safety goggles or a face shield, chemical-resistant gloves (such as nitrile rubber), and a lab coat or protective suit.^{[2][3]} Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or fumes.^[4]

Q3: How should I store **zinc chloride** in the lab?

A3: **Zinc chloride** should be stored in a cool, dry, well-ventilated area in a tightly sealed, airtight container to protect it from moisture.[5][6] It should be kept away from incompatible materials such as strong oxidizing agents and strong bases.[7]

Q4: What is the proper procedure for cleaning a **zinc chloride** spill?

A4: For a minor spill, first ensure the area is well-ventilated and you are wearing appropriate PPE. Avoid generating dust. Use a dry cleanup method by sweeping the spilled solid into a suitable, labeled container for disposal. Do not use water to clean up the initial spill as this can create a corrosive solution. After the solid is removed, the area can be cleaned with water. For larger spills, it's important to contain the spill and prevent it from entering drains or waterways. [7][8][9][10]

Q5: How do I dispose of **zinc chloride** waste?

A5: **Zinc chloride** waste should be treated as hazardous waste. One method of disposal involves neutralizing a dilute aqueous solution of the waste with a base like soda ash (sodium carbonate) and then flushing it down the drain with plenty of water, in accordance with local regulations.[9] Always consult your institution's specific waste disposal guidelines.

Troubleshooting Guide

Problem 1: I've noticed pitting or discoloration on my stainless steel (SS) equipment after using a **zinc chloride** solution.

- Cause: This is likely due to chloride-induced corrosion. Stainless steel's resistance to corrosion depends on a passive chromium oxide layer, which can be broken down by chloride ions, leading to localized pitting. This is more common with lower grades of stainless steel (like SS 304) and at elevated temperatures.[11]
- Immediate Action:
 - Immediately cease using the equipment with **zinc chloride**.
 - Thoroughly clean the equipment with deionized water and a non-abrasive cleaner to remove all traces of **zinc chloride**.

- Inspect the extent of the corrosion.
- Long-Term Solution:
 - For applications involving **zinc chloride**, especially when heated, upgrade to a more resistant grade of stainless steel, such as SS 316, or consider using borosilicate glass or PTFE-lined equipment.
 - Avoid prolonged contact and high temperatures when using **zinc chloride** with stainless steel.

Problem 2: My plastic tubing has become brittle and cracked after contact with a **zinc chloride** solution.

- Cause: The plastic material is likely not chemically compatible with the **zinc chloride** solution at the concentration and temperature of your experiment. Chemical attack can cause materials to lose their flexibility and structural integrity.
- Immediate Action:
 - Safely stop the fluid transfer and replace the tubing.
 - Consult a chemical compatibility chart to identify a suitable replacement material.
- Long-Term Solution:
 - Use tubing made from highly resistant plastics like PTFE or PVDF for handling **zinc chloride** solutions. Always verify the chemical compatibility of any plastic for your specific operating conditions (concentration and temperature).

Material Compatibility Data

The following tables summarize the compatibility of common laboratory materials with **zinc chloride** solutions.

Table 1: Metal Compatibility with **Zinc Chloride**

Material	Zinc Chloride Concentration	Temperature	Corrosion Rate	Recommendation
Stainless Steel 304	Plating Solution (100 g/L)	Room Temp (35°C)	6.36 mdd (accelerated in NaCl)	Not recommended for prolonged contact, especially with other chlorides present. [12]
Stainless Steel 316	Molten Salt (NaCl-KCl-ZnCl ₂)	500°C	195 µm/year	Suitable for lower temperatures and concentrations; more resistant than SS 304. [10] [13]
Carbon Steel	Zinc Nitrate Hexahydrate	Not Specified	214.32 mg/cm ² ·year	Not Recommended.
Aluminum	Zinc Nitrate Hexahydrate	Not Specified	61.78 mg/cm ² ·year	Not recommended for long-term use.
Copper	Zinc Nitrate Hexahydrate	Not Specified	121.14 mg/cm ² ·year	Not Recommended.

Table 2: Plastic Compatibility with Saturated Aqueous **Zinc Chloride** Solutions

Material	Temperature: 20°C (68°F)	Temperature: 50-60°C (122-140°F)
Polypropylene (PP)	Satisfactory	Satisfactory
Low-Density Polyethylene (LDPE)	Satisfactory	Some effect after 7 days
High-Density Polyethylene (HDPE)	Satisfactory	Satisfactory
Polytetrafluoroethylene (PTFE)	Excellent	Excellent

Data sourced from various chemical compatibility charts.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Table 3: Glass and Ceramic Compatibility with **Zinc Chloride**

Material	Recommendation
Borosilicate Glass 3.3	Highly resistant to zinc chloride solutions at various concentrations and temperatures. [5] [15]
Alumina Ceramic	Resistant. [5]

Experimental Protocols

Methodology for Evaluating Metal Corrosion (Based on ASTM G31)

This protocol outlines a standardized method for determining the corrosion rate of metals in a **zinc chloride** solution via weight loss.

- Specimen Preparation:
 - Prepare triplicate specimens (coupons) of the metal to be tested with a known surface area.
 - Clean the specimens to remove any surface contaminants using a suitable solvent, then rinse with deionized water and dry.

- Weigh each specimen to the nearest 0.1 mg.
- Test Setup:
 - Immerse each specimen in a separate vessel containing the **zinc chloride** solution of the desired concentration. The volume of the solution should be sufficient to avoid significant changes in corrosivity during the test.
 - Place the vessels in a constant temperature bath set to the desired experimental temperature.
 - Ensure the specimens are fully immersed and not in contact with each other or the vessel walls.
- Exposure and Evaluation:
 - Expose the specimens for a predetermined period (e.g., 24, 48, 96 hours).
 - After exposure, remove the specimens and gently clean them to remove corrosion products according to standard procedures.
 - Rinse with deionized water and ethanol, then dry completely.
 - Reweigh the specimens to the nearest 0.1 mg.
- Corrosion Rate Calculation:
 - Calculate the corrosion rate (CR) in millimeters per year (mm/y) using the following formula: $CR = (K \times W) / (A \times T \times D)$ Where:
 - $K = \text{a constant } (8.76 \times 10^4)$
 - $W = \text{mass loss in grams}$
 - $A = \text{surface area in cm}^2$
 - $T = \text{exposure time in hours}$
 - $D = \text{density of the metal in g/cm}^3$

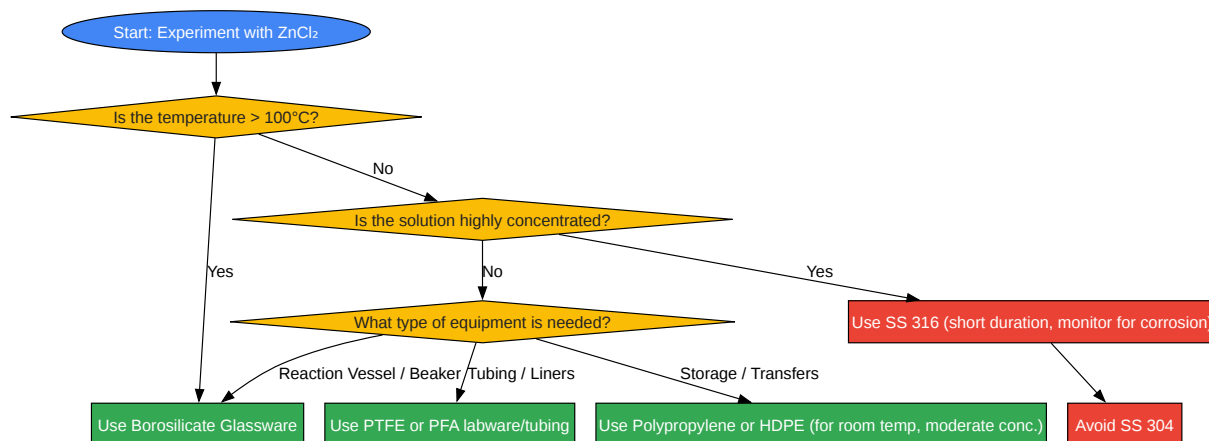
Methodology for Evaluating Plastic Chemical Resistance (Based on ASTM D543)

This protocol describes a method for assessing the resistance of plastics to **zinc chloride** solutions.

- Specimen Preparation:
 - Use at least five specimens of the plastic material for each condition being tested.
 - Measure and record the initial weight, dimensions (length, width, thickness), and appearance of each specimen.
 - If mechanical properties are to be assessed, prepare additional sets of specimens for tensile testing.
- Test Procedure (Immersion Test - Practice A):
 - Completely immerse the specimens in the **zinc chloride** solution at the specified concentration and temperature.
 - Place the sealed container in an oven or leave at room temperature for the agreed-upon duration.
- Post-Exposure Evaluation:
 - After the exposure period, remove the specimens from the solution and rinse with deionized water.
 - Pat the specimens dry and re-measure their weight and dimensions.
 - Visually inspect for any changes in appearance, such as discoloration, swelling, cracking, or crazing.
 - Conduct mechanical tests (e.g., tensile strength and elongation) on the exposed specimens and compare the results to unexposed control specimens.
- Reporting:

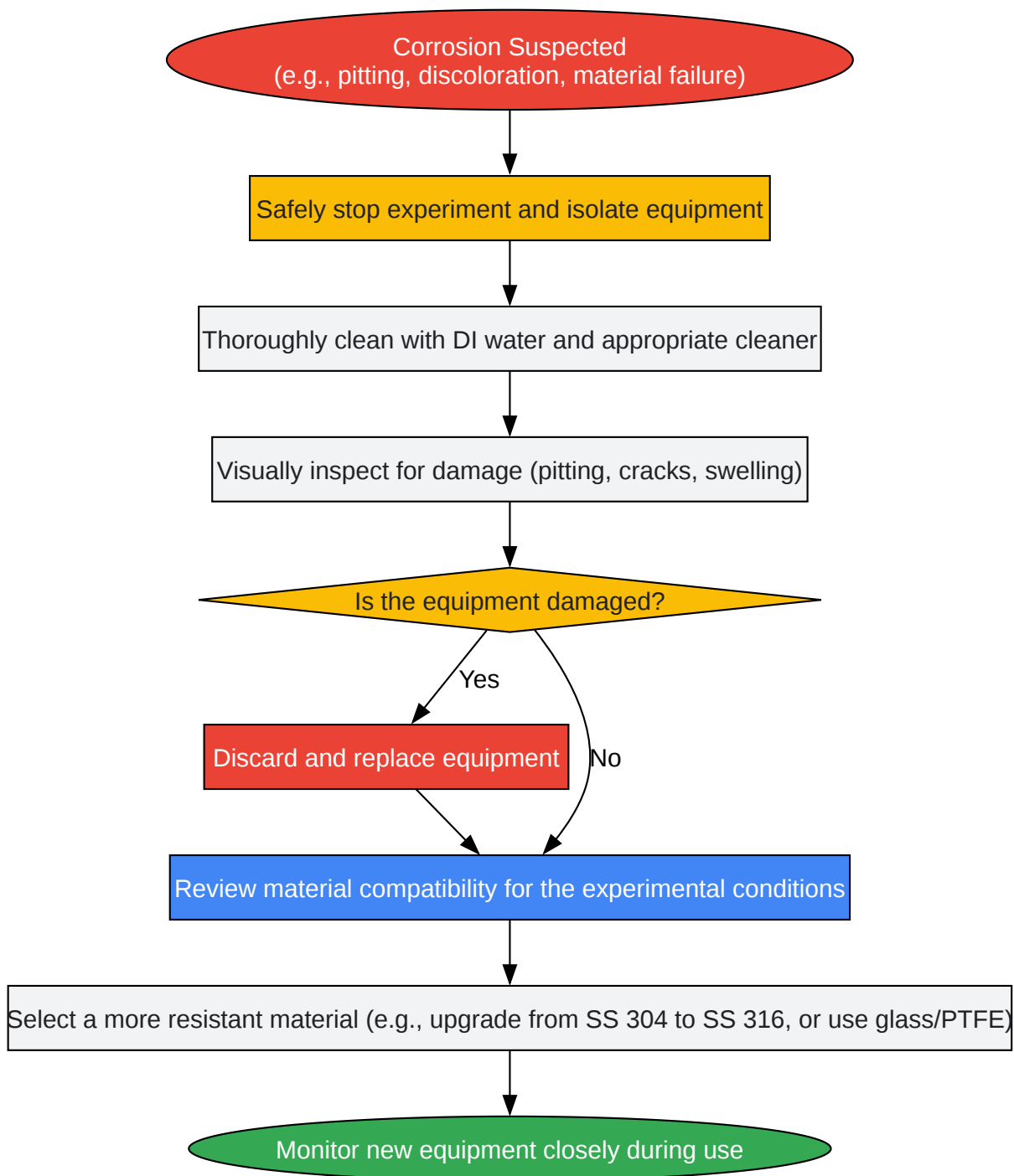
- Report the percentage change in weight and dimensions.
- Describe any changes in appearance.
- Report the percentage retention of mechanical properties compared to the control group.

Visualizations



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Caption: Material selection guide for **zinc chloride** experiments.



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Caption: Troubleshooting workflow for suspected corrosion.

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